

LC-MS/MS parameters for propranolol metabolite analysis

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Compound of Interest

Compound Name: *5-Methoxy Propranolol Hydrochloride*
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An Application Note and Protocol for the Quantitative Analysis of Propranolol and its Metabolites using LC-MS/MS

Abstract

This document provides a comprehensive guide and a detailed protocol for the simultaneous quantification of propranolol and its primary metabolites, including 4-hydroxypropranolol, N-desisopropylpropranolol, and propranolol glucuronide, in human plasma. The methodology leverages the specificity and sensitivity of Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS). The protocol outlines a straightforward protein precipitation method for sample preparation, optimized chromatographic conditions for analyte separation, and specific Multiple Reaction Monitoring (MRM) transitions for detection. This application note is intended for researchers, scientists, and drug development professionals requiring a robust and reliable bioanalytical method for pharmacokinetic studies and clinical monitoring of propranolol.

Introduction

Propranolol is a non-selective beta-adrenergic receptor antagonist widely used in the treatment of hypertension, angina pectoris, and certain types of cardiac arrhythmias.[1] It is a highly lipophilic compound that is almost completely absorbed after oral administration but undergoes extensive first-pass metabolism in the liver.[2] This results in low systemic bioavailability, typically around 25%, and significant inter-individual variability in plasma concentrations.[1][2]

The clinical efficacy and potential for adverse effects of propranolol are related not only to the parent drug concentration but also to its pharmacologically active metabolites. The primary active metabolite is 4-hydroxypropranolol, which has comparable beta-blocking activity to the parent drug.[1][3] Other significant metabolites include N-desisopropylpropranolol and various glucuronide conjugates.[2][4] Given the complexity of its metabolic profile and the narrow therapeutic window, a highly selective and sensitive analytical method is essential for accurately characterizing its pharmacokinetics.

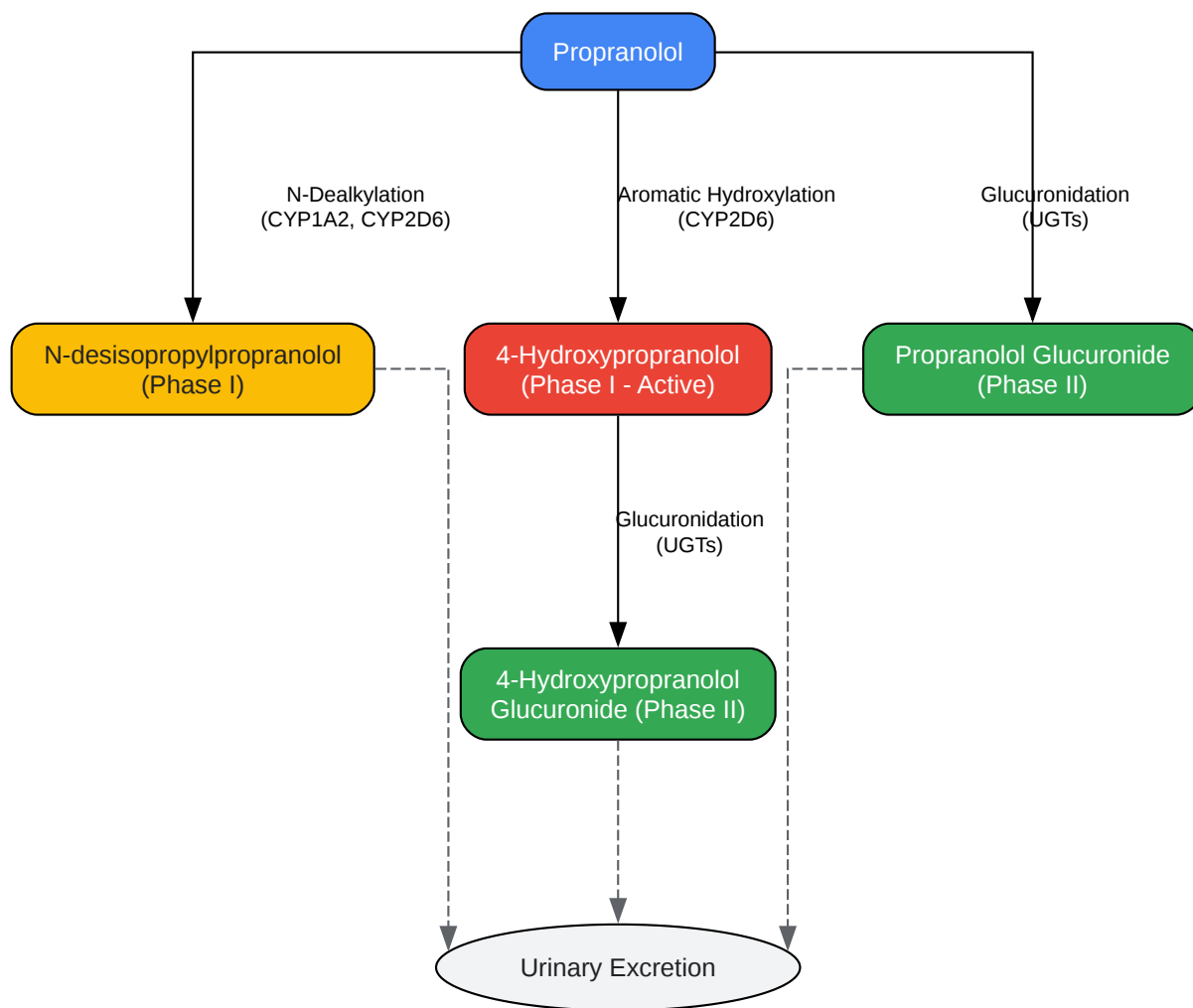
Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS) is the gold standard for bioanalytical quantification due to its superior specificity, sensitivity, and high-throughput capabilities.[5] This note details a validated LC-MS/MS method designed to simultaneously measure propranolol and its key metabolites in a single analytical run, adhering to the principles outlined in regulatory guidelines for bioanalytical method validation.[5][6][7]

Propranolol Metabolic Pathway

Propranolol is extensively metabolized in the liver primarily through three pathways: aromatic hydroxylation, N-dealkylation, and direct glucuronidation.[2][8] The cytochrome P450 (CYP) enzyme system, particularly isoforms CYP2D6 and CYP1A2, plays a major role in its Phase I metabolism.[2][3]

- **Aromatic Hydroxylation:** This pathway, mainly catalyzed by CYP2D6, produces the major active metabolite, 4-hydroxypropranolol.[2][8]
- **N-Dealkylation:** This process results in the formation of N-desisopropylpropranolol.[4][9]
- **Glucuronidation:** This is a Phase II conjugation reaction where glucuronic acid is attached to propranolol or its Phase I metabolites, forming more water-soluble compounds that are readily excreted in the urine.[2][10] Propranolol glucuronide is a major metabolite found in urine.[2]

The relative contribution of these pathways can vary significantly between individuals, influencing the overall pharmacokinetic profile of the drug.[2]



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Figure 1. Simplified metabolic pathway of propranolol.

Experimental Protocol

This protocol provides the necessary steps for sample preparation and LC-MS/MS analysis.

Materials and Reagents

- Propranolol, 4-hydroxypropranolol, and N-desisopropylpropranolol analytical standards.
- Propranolol-d7 (or other suitable stable isotope-labeled internal standard).
- Acetonitrile (LC-MS grade).
- Methanol (LC-MS grade).
- Formic acid (LC-MS grade).
- Ultrapure water.
- Control human plasma (K2-EDTA).

Preparation of Standard and QC Samples

- Stock Solutions (1 mg/mL): Prepare individual stock solutions of propranolol, its metabolites, and the internal standard (IS) in methanol.
- Working Solutions: Prepare intermediate and working standard solutions by serial dilution of the stock solutions with a 50:50 mixture of methanol and water.
- Calibration Curve (CC) Standards: Spike blank human plasma with the appropriate working standard solutions to prepare a calibration curve ranging from 0.2 to 500 ng/mL for propranolol and 0.2 to 100 ng/mL for the metabolites.[\[4\]](#)
- Quality Control (QC) Samples: Prepare QC samples in blank human plasma at a minimum of three concentration levels: Low, Medium, and High (e.g., for propranolol: 10, 100, and 400 ng/mL).[\[11\]](#)

Sample Preparation (Protein Precipitation)

Protein precipitation is a rapid and effective method for sample cleanup in a high-throughput environment.[\[4\]](#)[\[11\]](#)[\[12\]](#)

- Pipette 100 μ L of plasma sample (unknown, CC, or QC) into a 1.5 mL microcentrifuge tube.

- Add 20 μ L of the internal standard working solution (e.g., 25 ng/mL propranolol-d7).
- Add 300 μ L of ice-cold acetonitrile to precipitate the plasma proteins.[\[4\]](#)[\[12\]](#)
- Vortex the mixture for 1 minute.
- Centrifuge at 13,500 rpm for 10 minutes at 4°C to pellet the precipitated proteins.[\[4\]](#)
- Carefully transfer the supernatant to a clean autosampler vial.
- Inject an appropriate volume (e.g., 10 μ L) into the LC-MS/MS system.[\[4\]](#)

LC-MS/MS Instrumentation and Conditions

The following parameters are a robust starting point and should be optimized for the specific instrumentation used.

A reversed-phase C18 column provides excellent retention and separation for propranolol and its metabolites.

Parameter	Value	Rationale
Column	Hypersil GOLD C18 (150 x 2.1 mm, 5 µm) or equivalent	Provides good retention and peak shape for the analytes.
Mobile Phase A	0.1% Formic Acid in Water	Acidified mobile phase promotes protonation for positive ion ESI.
Mobile Phase B	Acetonitrile with 0.1% Formic Acid	Common organic solvent for reversed-phase chromatography.
Flow Rate	0.3 mL/min	Suitable for a 2.1 mm ID column.
Column Temp.	40°C	Ensures reproducible retention times and improves peak shape.
Injection Vol.	10 µL	
Autosampler Temp.	4°C	Maintains sample integrity prior to injection.

LC Gradient Program:

Time (min)	% Mobile Phase B
0.0	10
2.0	70
6.0	70
6.1	10
9.5	10

(This gradient is adapted from a published method and provides a good starting point for separation).[\[4\]](#)

Detection is performed using a triple quadrupole mass spectrometer in positive ion electrospray ionization (ESI) mode.

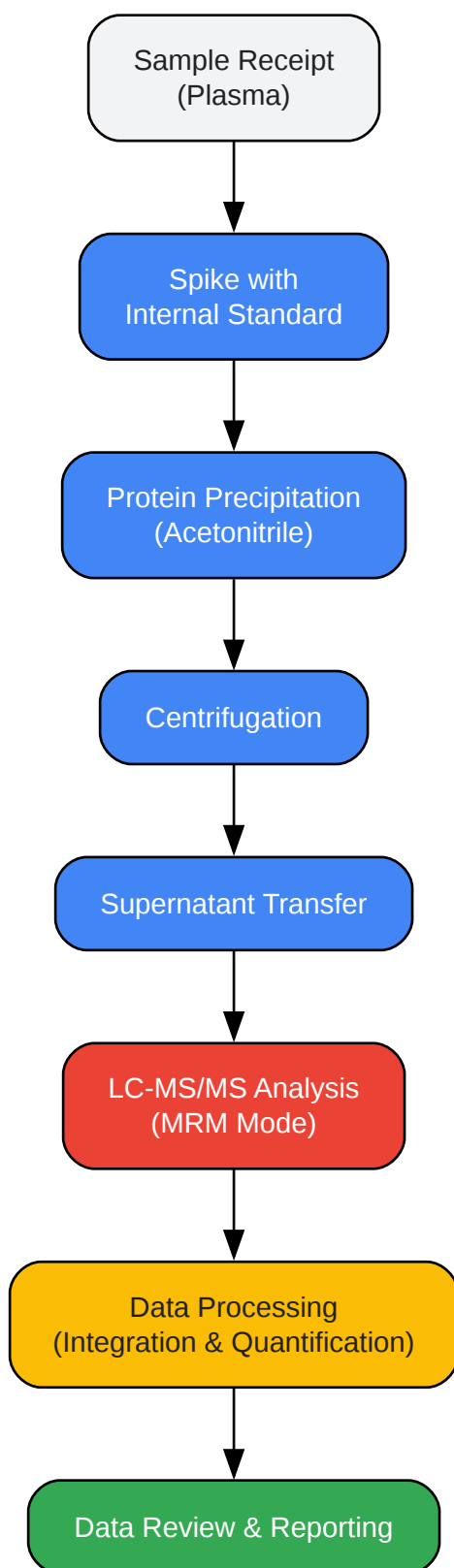
Parameter	Value	Rationale
Ionization Mode	Electrospray Ionization (ESI), Positive	Propranolol and its metabolites contain basic nitrogen atoms that are readily protonated.[13] [14]
Scan Type	Multiple Reaction Monitoring (MRM)	Provides high selectivity and sensitivity by monitoring specific precursor-to-product ion transitions.
Source Temp.	Instrument dependent (e.g., 500°C)	
IonSpray Voltage	Instrument dependent (e.g., 3500 V)[13]	

Optimized MRM Transitions:

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Rationale for Product Ion
Propranolol	260.2	116.1	Characteristic fragment from the cleavage of the side chain. [15] [16]
4-Hydroxypropranolol	276.2	116.1	Shares the same characteristic side-chain fragment as propranolol. [15] [17]
N-Desisopropylpropranolol	218.1	145.1 / 116.1	Fragmentation of the naphthyloxy moiety. [13] [16]
Propranolol Glucuronide	436.2	260.2 / 116.1	Neutral loss of the glucuronic acid moiety (176 Da) to yield the propranolol precursor ion. [15] [18]
Propranolol-d7 (IS)	267.2	116.1	Shares the same fragmentation pattern as the parent drug.

Analytical Workflow and Method Validation

The entire analytical process, from sample receipt to final data reporting, should follow a validated and documented workflow to ensure data integrity.



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Figure 2. General bioanalytical workflow for propranolol analysis.

The method must be validated according to regulatory guidelines, such as those from the U.S. Food and Drug Administration (FDA) or the International Council for Harmonisation (ICH) M10 guidance.^{[5][6][7]} Key validation parameters include:

- **Selectivity and Specificity:** Ensuring no interference from endogenous plasma components at the retention times of the analytes and IS.
- **Linearity and Range:** Demonstrating a linear relationship between concentration and detector response over the defined range.
- **Accuracy and Precision:** Intra-day and inter-day precision should be within $\pm 15\%$ ($\pm 20\%$ at the Lower Limit of Quantification, LLOQ).^[19]
- **Recovery and Matrix Effect:** Assessing the efficiency of the extraction process and the impact of the biological matrix on ionization.
- **Stability:** Evaluating the stability of analytes in plasma under various conditions (freeze-thaw, bench-top, long-term storage).^[19]

Typical Method Performance:

Parameter	Propranolol	4-Hydroxypropranolol
Linearity (r^2)	> 0.99	> 0.99
LLOQ	0.20 ng/mL ^{[19][20]}	0.20 ng/mL ^{[19][20]}
Intra-day Precision (%RSD)	< 11.3% ^[19]	< 11.3% ^[19]
Inter-day Precision (%RSD)	< 11.3% ^[19]	< 11.3% ^[19]
Accuracy (% Nominal)	89-111% ^[19]	89-111% ^[19]
Extraction Recovery	> 96% ^[20]	> 64% ^[20]

Conclusion

The LC-MS/MS method described provides a sensitive, specific, and reliable approach for the simultaneous quantification of propranolol and its major metabolites in human plasma. The

simple protein precipitation sample preparation makes it suitable for high-throughput analysis in clinical and research settings. Proper method validation in accordance with regulatory standards is crucial to ensure the generation of high-quality, defensible data for pharmacokinetic and bioequivalence studies.

References

- Propranolol - Wikipedia. (n.d.). Retrieved February 20, 2026, from [\[Link\]](#)
- Li, Y., et al. (2019). An improved HPLC-MS/MS method for simultaneous quantification of propranolol and its two phase I metabolites in plasma of infants with hemangioma and its application to a comparative study of plasma concentrations. RSC Advances, 9(3), 1485-1492. Available from: [\[Link\]](#)
- ResolveMass Laboratories Inc. (2025). Essential FDA Guidelines for Bioanalytical Method Validation. Retrieved February 20, 2026, from [\[Link\]](#)
- U.S. Food and Drug Administration. (2025). FDA Guidance for Industry on Bioanalytical Method Validation (BMV) for Biomarkers. Retrieved February 20, 2026, from [\[Link\]](#)
- DailyMed. (n.d.). PROPRANOLOL HYDROCHLORIDE TABLETS, USP. Retrieved February 20, 2026, from [\[Link\]](#)
- Pretsa, D. (2025). Is propranolol (a non-selective beta blocker) primarily metabolized by the liver or kidneys? Drugs.com. Retrieved February 20, 2026, from [\[Link\]](#)
- Li, Y., et al. (2019). An improved HPLC-MS/MS method for simultaneous quantification of propranolol and its two phase I metabolites in plasma of infants with hemangioma and its application to a comparative study of plasma concentrations. RSC Advances. Available from: [\[Link\]](#)
- U.S. Food and Drug Administration. (2001). Guidance for Industry: Bioanalytical Method Validation. Retrieved February 20, 2026, from [\[Link\]](#)
- Agilent Technologies. (2025). Quantitation of the Chiral Shift in Metabolism of Propranolol Using 2D-LC/MS/MS. Retrieved February 20, 2026, from [\[Link\]](#)

- Bhatt, J., et al. (2009). Simultaneous determination of propranolol and 4-hydroxy propranolol in human plasma by solid phase extraction and liquid chromatography/electrospray tandem mass spectrometry. *Journal of Pharmaceutical and Biomedical Analysis*, 50(5), 989-997. Available from: [\[Link\]](#)
- U.S. Food and Drug Administration. (2022). M10 Bioanalytical Method Validation and Study Sample Analysis. Retrieved February 20, 2026, from [\[Link\]](#)
- U.S. Department of Health and Human Services. (n.d.). Bioanalytical Method Validation for Biomarkers Guidance. Retrieved February 20, 2026, from [\[Link\]](#)
- Bavisker, D. T., et al. (2011). High-Performance Liquid Chromatography Determination of Propranolol in Human Plasma. *Asian Journal of Chemistry*, 23(10), 4251-4254.
- ResearchGate. (n.d.). LC-MS/MS chromatogram for (A) hydroxy-glucuronide metabolite of propranolol... [Figure]. Retrieved February 20, 2026, from [\[Link\]](#)
- Wang, L., et al. (2005). LC/MS/MS Determination of Propranolol and Its Metabolites 4-Hydroxypropranolol and N-Desisopropylpropranolol in Rat Plasma. *Journal of Pharmaceutical Analysis*, 25(5), 333-336. Available from: [\[Link\]](#)
- Shand, D. G. (1975). Clinical pharmacokinetics of propranolol. *Clinical Pharmacokinetics*, 1(1), 1-13. Available from: [\[Link\]](#)
- Lee, J., et al. (2025). Analysis of propranolol and its metabolites in postmortem human solid tissues and body fluids: LC-MS/MS approach with the standard addition method applied to a forensic case. *Forensic Science International*, 377, 111977. Available from: [\[Link\]](#)
- Federal Aviation Administration. (n.d.). Simultaneous Quantitation of Atenolol, Metoprolol, and Propranolol in Biological Matrices Via LC/MS. Retrieved February 20, 2026, from [\[Link\]](#)
- PharmGKB. (n.d.). Propranolol Pathway, Pharmacokinetics. Retrieved February 20, 2026, from [\[Link\]](#)
- Freie Universität Berlin. (n.d.). Investigations on the phase II metabolism of propranolol and hydroxypropranolols. Retrieved February 20, 2026, from [\[Link\]](#)

- ResearchGate. (2025). Development and validation of HPLC method for estimation of propranolol HCL in human plasma. Retrieved February 20, 2026, from [\[Link\]](#)
- Beaudry, F., et al. (1999). Metabolite profiling study of propranolol in rat using LC/MS/MS analysis. Biomedical Chromatography, 13(5), 363-369. Available from: [\[Link\]](#)
- ResearchGate. (n.d.). MS/MS spectra of the two glucuronide metabolites of propranolol... [Figure]. Retrieved February 20, 2026, from [\[Link\]](#)
- Joseph, J. F., et al. (2022). Complete Reaction Phenotyping of Propranolol and 4-Hydroxypropranolol with the 19 Enzymes of the Human UGT1 and UGT2 Families. International Journal of Molecular Sciences, 23(13), 7401. Available from: [\[Link\]](#)
- ResearchGate. (n.d.). MS/MS fragment for propranolol and its metabolites... [Figure]. Retrieved February 20, 2026, from [\[Link\]](#)
- Academic Journals. (2014). Quantification of propranolol in rat plasma by LC- MS/MS using tramadol as an internal standard. Retrieved February 20, 2026, from [\[Link\]](#)
- Joseph, J. F., et al. (2022). Complete Reaction Phenotyping of Propranolol and 4-Hydroxypropranolol with the 19 Enzymes of the Human UGT1 and UGT2 Families. MDPI. Available from: [\[Link\]](#)
- International Journal of Bio-Pharma Analysis. (2023). Determination of propranolol hydrochloride in human plasma by high performance liquid chromatography. Retrieved February 20, 2026, from [\[Link\]](#)
- ResearchGate. (2025). Simultaneous determination of propranolol and 4-hydroxy propranolol in human plasma... [Request PDF]. Retrieved February 20, 2026, from [\[Link\]](#)
- PubMed. (2002). Side-chain metabolism of propranolol: involvement of monoamine oxidase and mitochondrial aldehyde dehydrogenase in the metabolism of N-desisopropylpropranolol to naphthoxylactic acid in rat liver. Retrieved February 20, 2026, from [\[Link\]](#)
- PharmGKB. (n.d.). n-desisopropylpropranolol. Retrieved February 20, 2026, from [\[Link\]](#)

- PubMed. (n.d.). Enantioselective N-acetylation of N-desisopropylpropranolol by rat liver acetyltransferase. Retrieved February 20, 2026, from [[Link](#)]
- National Center for Biotechnology Information. (n.d.). (+-)-Desisopropylpropranolol. PubChem Compound Database. Retrieved February 20, 2026, from [[Link](#)]

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Sources

- 1. Clinical pharmacokinetics of propranolol - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. PROPRANOLOL HYDROCHLORIDE TABLETS, USPRx [dailymed.nlm.nih.gov]
- 3. Propranolol - Wikipedia [en.wikipedia.org]
- 4. An improved HPLC-MS/MS method for simultaneous quantification of propranolol and its two phase I metabolites in plasma of infants with hemangioma and its application to a comparative study of plasma concentrations - PMC [pmc.ncbi.nlm.nih.gov]
- 5. resolvemass.ca [resolvemass.ca]
- 6. moh.gov.bw [moh.gov.bw]
- 7. M10 Bioanalytical Method Validation and Study Sample Analysis | FDA [fda.gov]
- 8. droracle.ai [droracle.ai]
- 9. ClinPGx [clinpgx.org]
- 10. refubium.fu-berlin.de [refubium.fu-berlin.de]
- 11. academicjournals.org [academicjournals.org]
- 12. An improved HPLC-MS/MS method for simultaneous quantification of propranolol and its two phase I metabolites in plasma of infants with hemangioma and its application to a comparative study of plasma concentrations - RSC Advances (RSC Publishing) [pubs.rsc.org]
- 13. LC/MS/MS Determination of Propranolol and Its Metabolites 4-Hydro...: Ingenta Connect [ingentaconnect.com]
- 14. faa.gov [faa.gov]

- [15. researchgate.net \[researchgate.net\]](#)
- [16. researchgate.net \[researchgate.net\]](#)
- [17. mdpi.com \[mdpi.com\]](#)
- [18. Complete Reaction Phenotyping of Propranolol and 4-Hydroxypropranolol with the 19 Enzymes of the Human UGT1 and UGT2 Families - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [19. researchgate.net \[researchgate.net\]](#)
- [20. Simultaneous determination of propranolol and 4-hydroxy propranolol in human plasma by solid phase extraction and liquid chromatography/electrospray tandem mass spectrometry - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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